

Technical Guide: Molar Extinction Coefficient of 5-TAMRA-Amine

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Compound of Interest

Compound Name: TAMRA amine, 5-isomer

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This guide provides a comprehensive overview of the molar extinction coefficient of 5-Carboxytetramethylrhodamine (TAMRA) amine, 5-isomer, a widely used fluorescent dye in bioconjugation and cellular imaging. This document details its spectral properties, a robust protocol for the experimental determination of its molar extinction coefficient, and a typical workflow for its application in labeling biomolecules.

Core Properties of 5-TAMRA-Amine (5-Isomer)

5-TAMRA-amine is a derivative of the rhodamine dye, featuring a primary amine group that allows for its covalent attachment to various biomolecules. Its photophysical properties make it a valuable tool in fluorescence-based assays, including FRET, immunofluorescence, and flow cytometry.

Spectral and Physicochemical Data

The quantitative spectral and physical properties of 5-TAMRA-amine (5-isomer) are summarized in the table below. These values are crucial for accurate quantification of dye concentration and for designing fluorescence experiments.

| Property | Value | Notes |
|---|---|--|
| Molar Extinction Coefficient (ϵ) | 84,000 M ⁻¹ cm ⁻¹ | At the absorption maximum (λ_{max}) in organic solvents like DMF or DMSO. [1] [2] [3] [4] |
| Absorption Maximum (λ_{abs}) | 541 nm | In organic solvents. [1] [2] [3] The absorbance maximum can be slightly different in aqueous solutions. |
| Emission Maximum (λ_{em}) | 567 nm | In organic solvents. [1] [2] [3] |
| Fluorescence Quantum Yield (Φ) | 0.1 | Represents the efficiency of photon emission after absorption. [1] [2] [3] |
| Recommended Solvents | DMF, DMSO, Alcohols | Good solubility is achieved in these organic solvents. [2] [3] |
| Molecular Weight | ~565.1 g/mol | Varies slightly based on the salt form. |

Experimental Protocol: Determination of Molar Extinction Coefficient

The molar extinction coefficient (ϵ) is an intrinsic property of a substance that quantifies how strongly it absorbs light at a particular wavelength. Its accurate determination is essential for calculating the precise concentration of the dye and the degree of labeling in bioconjugation reactions. The following protocol outlines the procedure for determining the molar extinction coefficient of 5-TAMRA-amine using UV-Visible spectrophotometry, based on the Beer-Lambert law ($A = \epsilon cl$).

Materials and Equipment

- 5-TAMRA-amine, 5-isomer powder
- Anhydrous Dimethylformamide (DMF) or Dimethyl Sulfoxide (DMSO)

- Calibrated analytical balance
- Volumetric flasks (e.g., 1 mL, 10 mL)
- Calibrated micropipettes
- Quartz cuvettes (1 cm path length)
- UV-Visible spectrophotometer

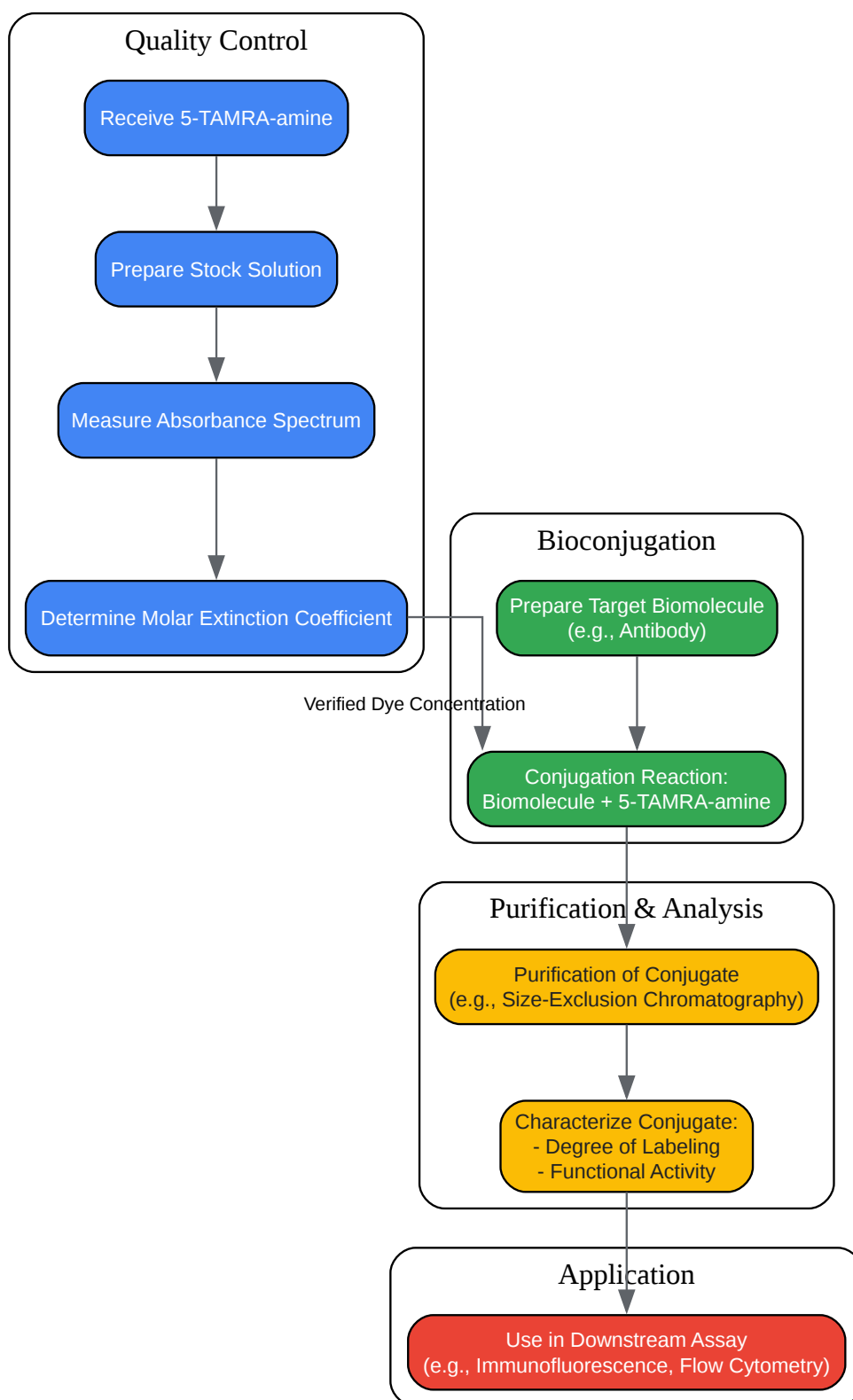
Step-by-Step Procedure

- Preparation of a Stock Solution:
 - Accurately weigh a small amount (e.g., 1-2 mg) of 5-TAMRA-amine powder using an analytical balance.
 - Dissolve the weighed powder in a precise volume of anhydrous DMF or DMSO in a volumetric flask to create a concentrated stock solution. For example, dissolving 1 mg of 5-TAMRA-amine (MW \approx 565.1 g/mol) in 1 mL of solvent yields a stock solution of approximately 1.77 mM.
- Preparation of Serial Dilutions:
 - Perform a series of accurate serial dilutions of the stock solution to prepare at least five different concentrations. The final concentrations should result in absorbance values within the linear range of the spectrophotometer, ideally between 0.1 and 1.0.
- Spectrophotometric Measurement:
 - Turn on the spectrophotometer and allow the lamp to warm up and stabilize.
 - Set the spectrophotometer to scan a wavelength range that includes the expected absorption maximum of TAMRA (e.g., 450-650 nm) to determine the λ_{max} .
 - Use the same solvent (DMF or DMSO) as a blank to zero the spectrophotometer.
 - Measure the absorbance of each dilution at the determined λ_{max} .

- Data Analysis:
 - Plot the measured absorbance at λ_{max} on the y-axis against the corresponding molar concentration on the x-axis.
 - Perform a linear regression analysis on the data points. The resulting plot should be a straight line passing through the origin, confirming adherence to the Beer-Lambert law.
 - The molar extinction coefficient (ϵ) is calculated from the slope of the line, given that the path length (l) of the cuvette is 1 cm ($\text{Slope} = \epsilon * l$). Therefore, the slope of the line is equal to the molar extinction coefficient in units of $\text{M}^{-1}\text{cm}^{-1}$.

Workflow for 5-TAMRA-Amine in Bioconjugation

The following diagram illustrates a typical experimental workflow from receiving the 5-TAMRA-amine compound to its final application in labeling a target protein. This process includes critical quality control steps, the conjugation reaction, and purification of the final product.



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Caption: Workflow for the quality control and application of 5-TAMRA-amine in bioconjugation.

This guide provides the essential technical information for the effective use of 5-TAMRA-amine in research and development. Adherence to the described protocols will ensure accurate and reproducible results in fluorescence-based applications.

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